

Gas chromatography-mass spectrometry (GC-MS) analysis of 2,4,5-Trimethylthiazole.

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Compound of Interest

Compound Name: 2,4,5-Trimethylthiazole

Cat. No.: B1212947

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An in-depth analysis of **2,4,5-Trimethylthiazole**, a significant flavor compound found in a variety of cooked foods, is crucial for quality control, flavor profile development, and research in the food and fragrance industries.[1][2] This heterocyclic compound is a product of the Maillard reaction and is known for its nutty, cocoa, and roasted aroma profiles.[1][3] Gas chromatography-mass spectrometry (GC-MS) stands as a primary analytical technique for the identification and quantification of **2,4,5-Trimethylthiazole** due to its high sensitivity and ability to analyze volatile compounds in complex matrices.[4]

Experimental Protocols

Accurate analysis of **2,4,5-Trimethylthiazole** requires meticulous sample preparation to isolate the volatile analyte from the sample matrix, followed by optimized GC-MS instrumental analysis.

Sample Preparation Methodologies

The choice of sample preparation technique is critical for the effective extraction and concentration of **2,4,5-Trimethylthiazole**. Common methods include:

- Headspace Solid-Phase Microextraction (HS-SPME): A solvent-free and widely used technique for extracting volatile compounds.[5]
 - Sample Preparation: Homogenize 1-5 grams of the sample (e.g., ground coffee, cocoa powder) and place it into a 20 mL headspace vial.[3][5]

- Matrix Modification: Add a saturated sodium chloride (NaCl) solution (e.g., 5 mL) to the vial to increase the ionic strength of the sample, which enhances the release of volatile compounds into the headspace.[3][5]
- Internal Standard: For quantitative analysis, add a known concentration of an appropriate internal standard.[3]
- Equilibration: Seal the vial and incubate it at a controlled temperature (e.g., 60°C) for a set time (e.g., 30 minutes) to allow the volatiles to equilibrate in the headspace.[5]
- Extraction: Expose an SPME fiber (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS) to the headspace for a defined period (e.g., 30-60 minutes) for extraction.[3][5]
- Desorption: Retract the fiber and immediately introduce it into the GC injector for thermal desorption of the analyte onto the GC column.[5]
- Solvent-Assisted Flavor Evaporation (SAFE): A gentle vacuum distillation technique that minimizes the formation of artifacts by operating at low temperatures.[5]
 - Homogenization: Homogenize the sample with a suitable solvent, such as dichloromethane.[5]
 - Distillation: Introduce the homogenate into the SAFE apparatus.
 - Extraction: Apply a high vacuum and gently heat the sample, causing the volatile compounds and solvent to evaporate.
 - Collection: Collect the evaporated volatiles in a cold trap.[5] The resulting extract can then be concentrated and analyzed by GC-MS.[6]

GC-MS Instrumentation and Parameters

The following table outlines typical instrumental parameters for the GC-MS analysis of **2,4,5-Trimethylthiazole**.

Parameter	Value	Citation
Gas Chromatograph (GC)		
Column	DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or similar non-polar/medium-polar capillary column.	[4]
Injector	Split/splitless, operated in splitless mode for trace analysis.	[4]
Injector Temperature	250 °C	[4][7]
Carrier Gas	Helium at a constant flow rate of 1 mL/min.	[4]
Oven Temperature Program	Initial temperature: 40 °C, hold for 2 minutes. Ramp 1: 5 °C/min to 180 °C. Ramp 2: 10 °C/min to 250 °C, hold for 5 minutes.	[4]
Mass Spectrometer (MS)		
Ionization Mode	Electron Ionization (EI) at 70 eV.	[4][7]
Ion Source Temperature	230 °C	[4]
Quadrupole Temperature	150 °C	[4]
Scan Range	m/z 40-300.	[4]
Data Acquisition	Full scan for identification and/or Selected Ion Monitoring (SIM) for enhanced sensitivity and quantification.	[4][8]

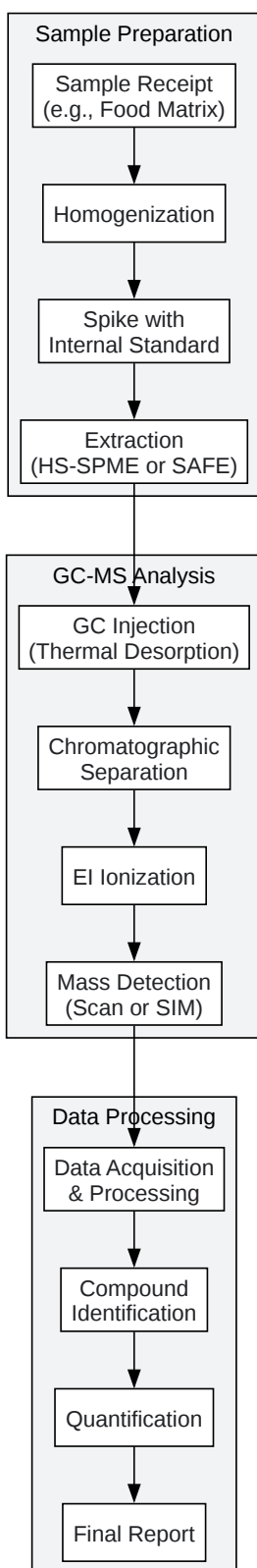
Data Presentation

Quantitative data for **2,4,5-Trimethylthiazole** is essential for its identification and characterization.

Property	Value	Citation
Molecular Formula	C ₆ H ₉ NS	[1]
Molecular Weight	127.21 g/mol	[1]
Key Mass Spectral Peaks (m/z)	127 (Molecular Ion), 86, 85, 71, 59	[1]

Visualized Workflow

The logical flow of the GC-MS analysis protocol, from sample receipt to final data interpretation, is illustrated below.



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Caption: Generalized workflow for the GC-MS analysis of **2,4,5-Trimethylthiazole**.

Application Notes

- **Flavor and Fragrance Industry:** The primary application of this analysis is in the food and fragrance industries. It is used to quantify **2,4,5-trimethylthiazole** in products like roasted coffee, cocoa, and processed meats to ensure consistent flavor profiles.[1][3] The compound is also used as a flavoring agent in condiments, soups, and confectionery.[2][9]
- **Quality Control:** Manufacturing processes, such as roasting or cooking, can be monitored by analyzing the concentration of key Maillard reaction products like **2,4,5-trimethylthiazole**. This ensures batch-to-batch consistency and desired sensory attributes.
- **Sensory Science:** To correlate instrumental data with human perception, GC-Olfactometry (GC-O) can be employed. This technique splits the column effluent between a mass spectrometer and a sniffing port, allowing a trained panelist to identify and describe the aroma of each separated compound as it elutes.[10]
- **Internal Standards:** For accurate and precise quantification, especially in complex matrices, the use of an internal standard is highly recommended. An ideal internal standard would be a stable isotope-labeled version of the analyte (e.g., deuterated **2,4,5-trimethylthiazole**), as it has nearly identical chemical and physical properties.[8]

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